

A Comprehensive Technical Guide to the Safe Handling of Boc-Thr-OBzl

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Compound of Interest

Compound Name: Boc-Thr-OBzl

Cat. No.: B558203

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for N- α -(tert-Butoxycarbonyl)-L-threonine benzyl ester (**Boc-Thr-OBzl**), a key building block in peptide synthesis. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-Thr-OBzl** is presented in Table 1. This data is essential for the proper design of experiments and for understanding the behavior of the compound under various conditions.

Property	Value	Source
CAS Number	33662-26-9	[1][2]
Molecular Formula	C ₁₆ H ₂₃ NO ₅	[2]
Molecular Weight	309.36 g/mol	[2]
Appearance	White to off-white solid/powder	Combi-Blocks SDS
Purity	≥95% - 98%	[2]
Storage Temperature	Refrigerated (2-8 °C)	[1]

Hazard Identification and Safety Precautions

While the Safety Data Sheet (SDS) for **Boc-Thr-OBzl** from Combi-Blocks indicates no known hazards under GHS classification, it is imperative to handle the compound with the standard care afforded to all laboratory chemicals.[\[1\]](#)

General Precautions:

- Eye Contact: May cause eye irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- Skin and Body Protection: A laboratory coat is mandatory.
- Respiratory Protection: In case of insufficient ventilation or dust formation, a NIOSH-approved respirator should be used.

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately:[\[1\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Seek medical attention.[1]

- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]

Handling and Storage

Proper handling and storage are critical to maintaining the stability and purity of **Boc-Thr-OBzl**.

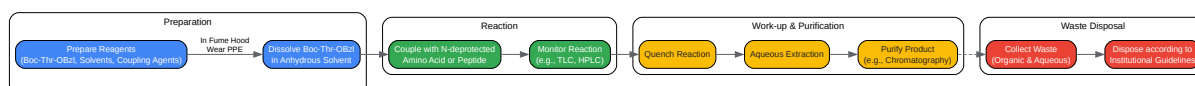
- Handling: Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols. Provide adequate ventilation. Keep away from sources of ignition.[1]
- Storage: Store in a tightly closed container in a dry and well-ventilated place. It is recommended to store the compound under refrigerated conditions.[1]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Upon combustion, **Boc-Thr-OBzl** may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[1]

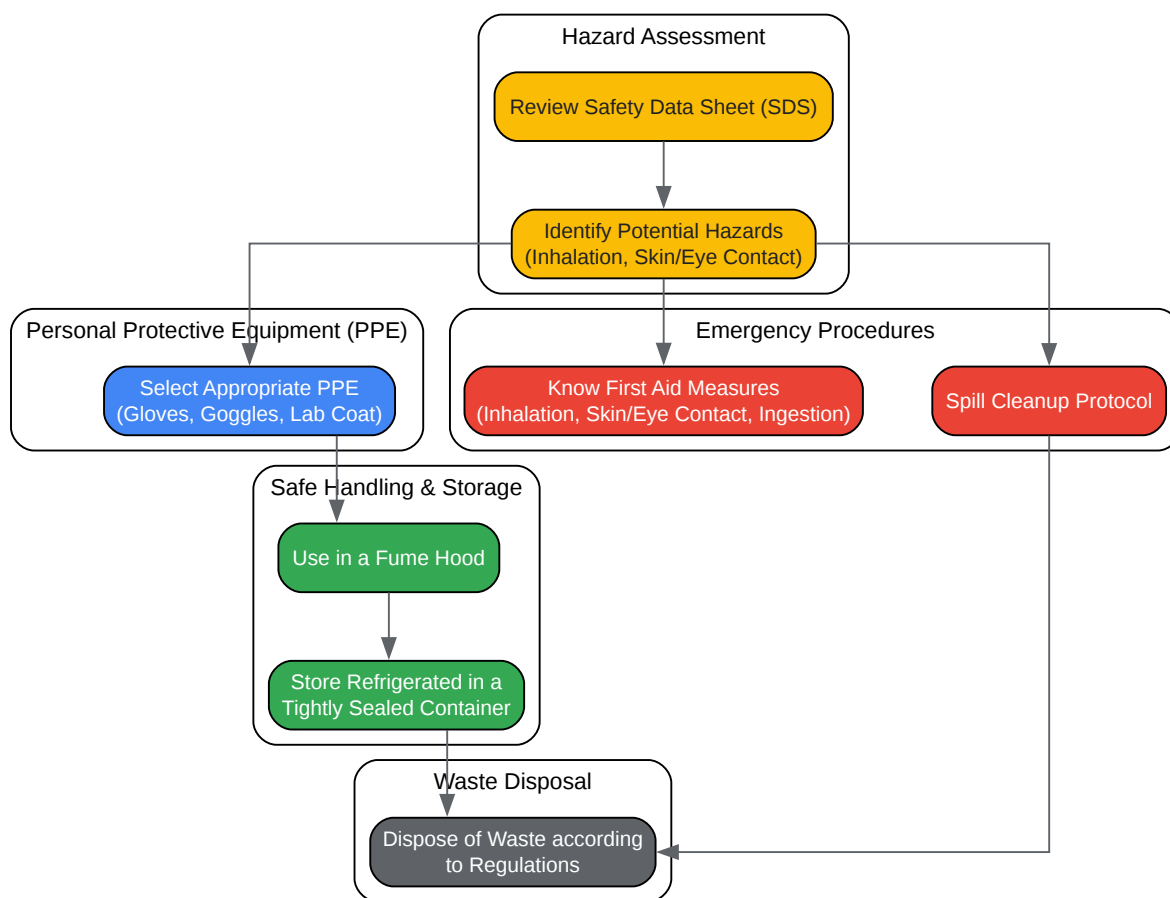
Experimental Protocols and Workflows

Boc-Thr-OBzl is primarily used in peptide synthesis, particularly within the Boc/Bzl (tert-Butoxycarbonyl/benzyl) protecting group strategy.[3][4] The following diagrams illustrate a typical experimental workflow for the incorporation of **Boc-Thr-OBzl** in peptide synthesis and the overarching safety and handling logic.



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A typical experimental workflow for peptide coupling using **Boc-Thr-OBzl**.



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Logical relationship of safety and handling precautions for **Boc-Thr-OBzl**.

Accidental Release Measures

In the case of a spill, the following steps should be taken:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[1]
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[1]

Disposal Considerations

All waste materials should be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

By adhering to the safety and handling precautions outlined in this guide, researchers, scientists, and drug development professionals can minimize risks and ensure a safe working environment when utilizing **Boc-Thr-OBzl** in their experimental endeavors.

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